

n-Heptyl β -D-thioglucoside scientific investigations

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Compound Focus: Heptyl 1-thiohexopyranoside

CAS No.: 85618-20-8

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Application Notes: n-Heptyl β -D-thioglucoside

n-Heptyl β -D-thioglucoside (HTG) is a non-ionic detergent widely used in membrane biochemistry. Its effectiveness lies in solubilizing membrane proteins without causing significant denaturation, making it ideal for protein purification and functional analysis, especially with samples containing β -glycosidase activity [1].

Key Properties and Specifications

The following table summarizes the key chemical and physical characteristics of n-Heptyl β -D-thioglucoside:

Property	Specification
Chemical Name	n-Heptyl- β -D-thioglucopyranoside [1]
Molecular Formula	C ₁₃ H ₂₆ O ₅ S [1] [2] [3]
Molecular Weight	294.41 g/mol [1] [2] [3]
CAS Number	85618-20-8 [1] [3]

Property	Specification
Appearance	White powder or waxy solid [1] [2]
Purity (GC)	≥ 98.0% - 99% [1] [2]
Critical Micelle Concentration (CMC)	30 mM [1] [2]
Melting Point	98 °C [2]
Solubility	Soluble in water and methanol (100 mg/mL) [1] [2]
Storage	0-5°C or -20°C [1] [2]

Advantages and Research Applications

HTG is particularly useful for researchers since it remains stable and effective at low temperatures (e.g., 4°C), which is crucial for maintaining the stability of many membrane proteins during extraction [1]. Unlike glucoside-based detergents, its thioglucoside structure makes it **resistant to degradation by β-glycosidase**, allowing its use in a wider range of biological samples without loss of effectiveness [1].

In practice, HTG has been successfully used in diverse research contexts:

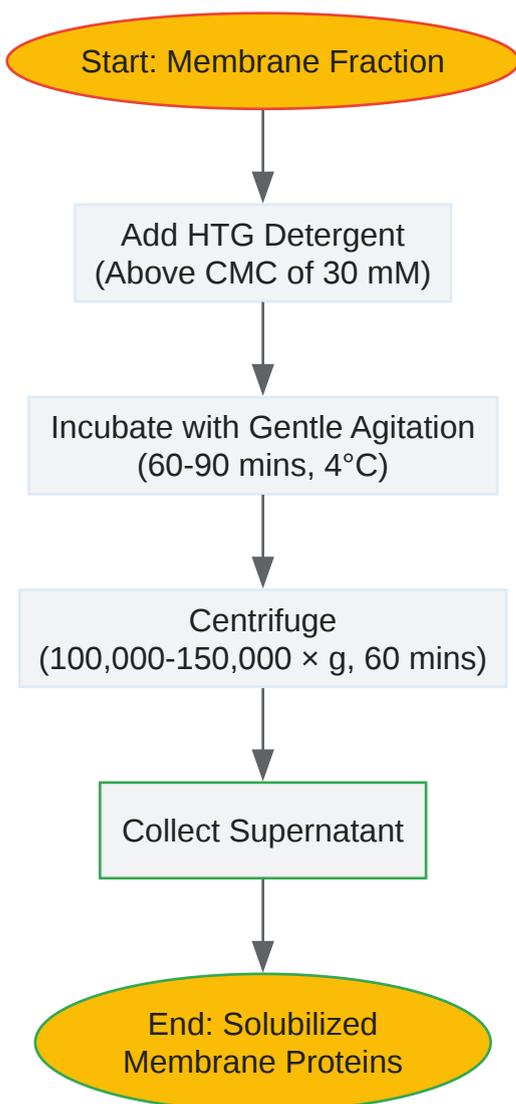
- **Protein Crystallography:** The X-ray crystal structure of Ferredoxin-NADP(H) Reductase was determined at 1.68 Å resolution with three HTG molecules bound, demonstrating its utility in forming well-ordered crystals for structural biology [4].
- **Enzyme Purification and Study:** It has been used to purify and characterize various enzymes, including **5'-nucleotidase** from *Vibrio parahaemolyticus* and **cytochrome c oxidase** from *Thiobacillus ferrooxidans*, indicating its effectiveness in isolating functionally active proteins [1].
- **Reconstitution of Protein Complexes:** HTG has been employed in the **reconstitution of superoxide-forming NADPH oxidase** from purified cytochrome b558, a key complex in immune cell function [1].

Experimental Protocols

Protocol 1: Solubilization of Membrane Proteins using n-Heptyl β -D-thioglucoside

This protocol outlines the basic steps for extracting membrane proteins from a biological membrane fraction using HTG.

Workflow Overview The following diagram illustrates the key stages of the membrane protein solubilization process:



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Materials and Reagents

- Membrane fraction (e.g., isolated cell membranes)
- n-Heptyl β -D-thioglucoside (HTG) powder [1] [2]
- Suitable buffer (e.g., Tris-HCl, phosphate buffer), ice-cold
- Ultracentrifuge and corresponding tubes

Step-by-Step Procedure

- **Preparation:** Obtain a purified membrane fraction from your cell culture or tissue of interest. Keep all materials and buffers on ice to preserve protein activity.
- **Detergent Addition:** Add HTG powder directly to the membrane suspension to a final concentration significantly above its **CMC of 30 mM** (e.g., 50-60 mM) to ensure sufficient micelle formation for solubilization [1] [2].
- **Solubilization Incubation:** Incubate the mixture for 60-90 minutes at **4°C** with gentle agitation or stirring to facilitate detergent interaction with the membrane [1].
- **Separation:** Centrifuge the solubilized mixture at high speed (e.g., **100,000 to 150,000 \times g**) for 60 minutes at 4°C to pellet insoluble material and non-solubilized membranes [1].
- **Collection:** Carefully collect the supernatant, which contains the solubilized membrane proteins. The detergent can later be removed via dilution or dialysis below its CMC [1].

Protocol 2: Use of HTG in Crystallization Trials for Membrane Proteins

HTG can be used in sparse matrix screens to identify initial crystallization conditions for membrane proteins [4].

Materials and Reagents

- Purified, solubilized membrane protein in HTG
- Sparse matrix crystallization screening kits
- Crystallization plates

Step-by-Step Procedure

- **Protein Preparation:** Purify the target membrane protein using HTG as the primary detergent, ensuring homogeneity.
- **Crystallization Setup:** Set up crystallization trials using the vapor-diffusion method (e.g., sitting or hanging drops).
- **Screen with HTG:** Include HTG in the sparse matrix screens. As evidenced in the structure of Ferredoxin-NADP(H) Reductase (PDB ID: 2BGI), HTG molecules can incorporate into the crystal

lattice, potentially aiding crystal formation and stability [4].

- **Optimization:** Optimize initial crystal hits by fine-tuning parameters such as HTG concentration, pH, and precipitant type.

Handling and Safety

- **Personal Protective Equipment (PPE):** Wear gloves, eyeshields, and an N95 respirator when handling the powder [2].
- **Storage:** Store the product at **0-5°C or -20°C** as recommended [1] [2].
- **Appearance and Solubility:** The solid should be white and form a clear, colorless solution when dissolved [1].

References to Primary Research

The following references from the search results provide specific examples of n-Heptyl β -D-thiogluco-side use in scientific investigations:

- **Saito, S., & Tsuchiya, T.** (1984). *Characterization of n-Octyl- β -D-Thiogluco-pyranoside, a New Non-ionic Detergent Useful for Membrane Biochemistry.* *Biochem. J.*, 222, 829. [1]
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- **Kai, M., et al.** (1992). *Thiobacillus ferrooxidans Cytochrome c Oxidase: Purification, and Molecular and Enzymatic Features.* *J. Biochem.*, 112, 816. [1]
- **Miki, T., Yoshida, L.S., & Kakinuma, K.** (1992). *Reconstitution of superoxide-forming NADPH oxidase activity with cytochrome b558 purified from porcine neutrophils. Requirement of a membrane-bound flavin enzyme for reconstitution of activity.* *J. Biol. Chem.*, 267, 18695. [1]

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2. - n b- Heptyl -thioglucopyranoside = 99 GC 85618-20-8 D [sigmaaldrich.com]
3. - n - Heptyl -thioglucopyranoside | CAS 85618-20-8 | SCBT - Santa... β D [scbt.com]
4. RCSB PDB - 2BGI: X-Ray Structure of the Ferredoxin-NADP... [rcsb.org]

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